

NP-1815-PX: A Technical Guide to Solubility and Stability in DMSO

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Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B8421164

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and stability of the P2X4 receptor antagonist, **NP-1815-PX**, in dimethyl sulfoxide (DMSO). The data and protocols presented herein are essential for the accurate preparation, storage, and use of **NP-1815-PX** in a research and development setting.

Core Properties of NP-1815-PX Sodium

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₃ N ₄ NaO ₃ S	[1]
Molecular Weight	424.41 g/mol	[1]
CAS Number	1239578-80-3	[1]
Appearance	Solid	
Purity	>98% (typical)	

Solubility in DMSO

NP-1815-PX sodium exhibits high solubility in DMSO. The following table summarizes the available quantitative data.

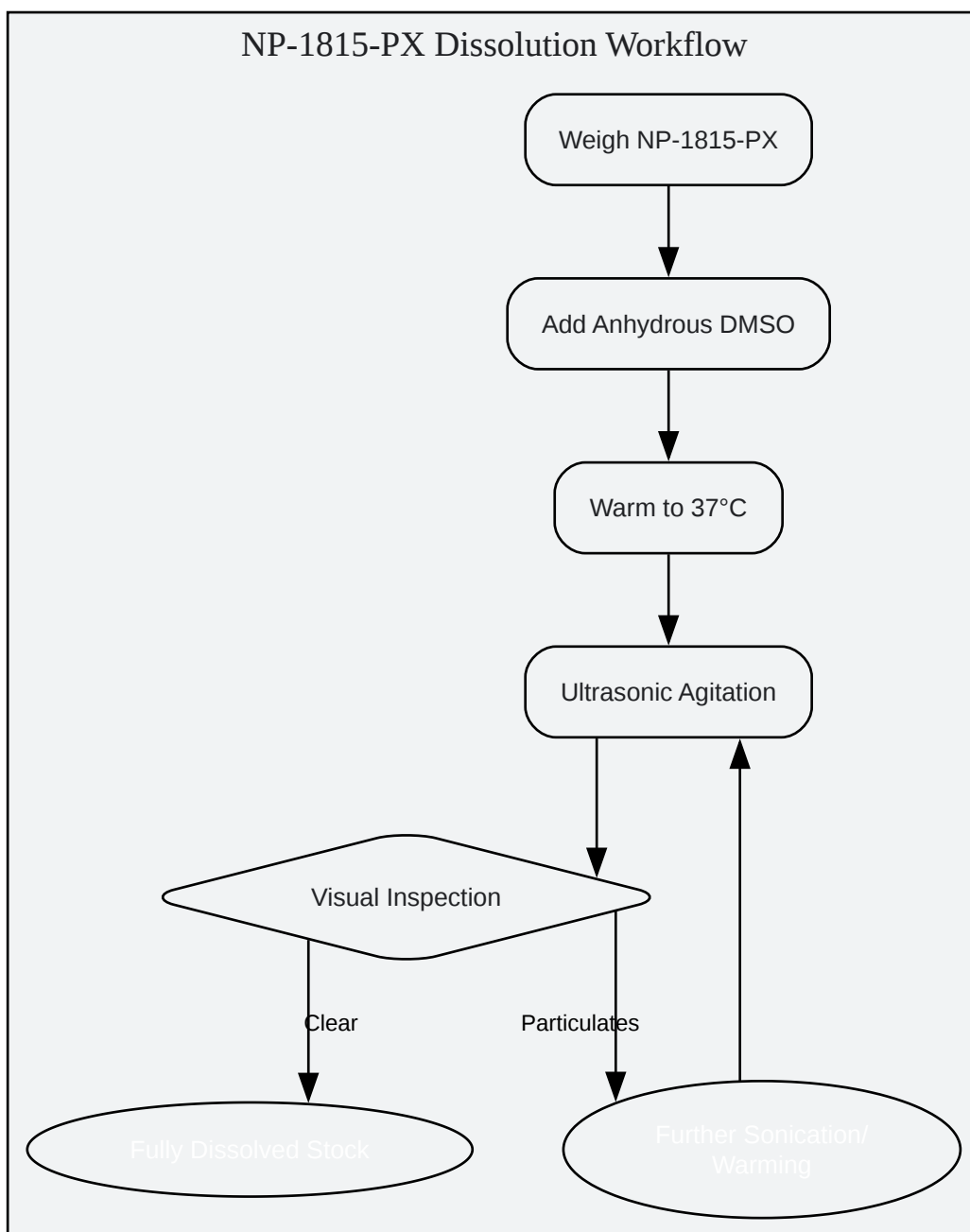
Parameter	Value	Conditions and Notes
Solubility	250 mg/mL	Requires sonication for dissolution. [1] [2]
Molar Concentration	589.05 mM	Calculated based on a molecular weight of 424.41 g/mol .

Note on DMSO Quality: The hygroscopic nature of DMSO can significantly impact the solubility of **NP-1815-PX**. It is strongly recommended to use newly opened, anhydrous DMSO for the preparation of stock solutions.

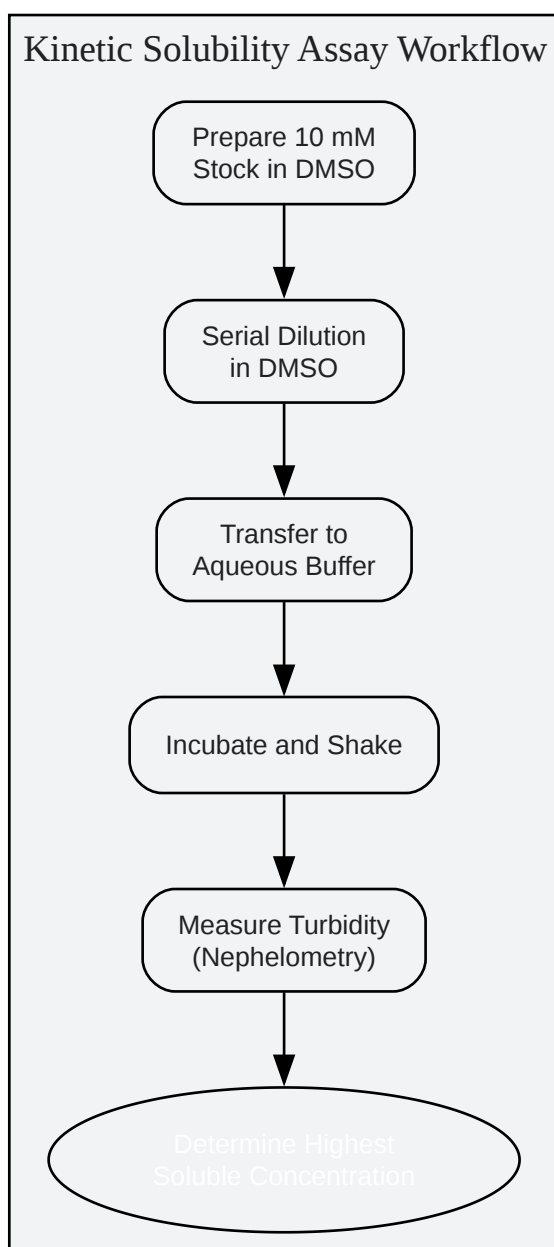
Recommended Dissolution Protocol

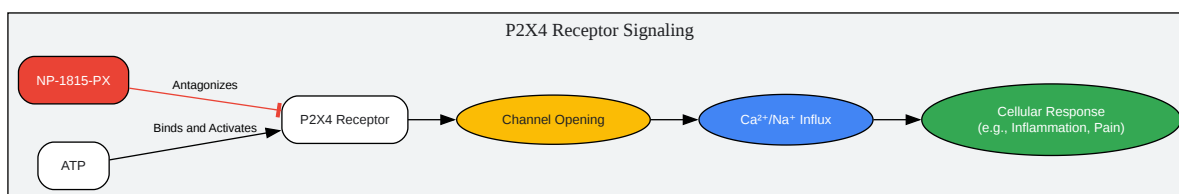
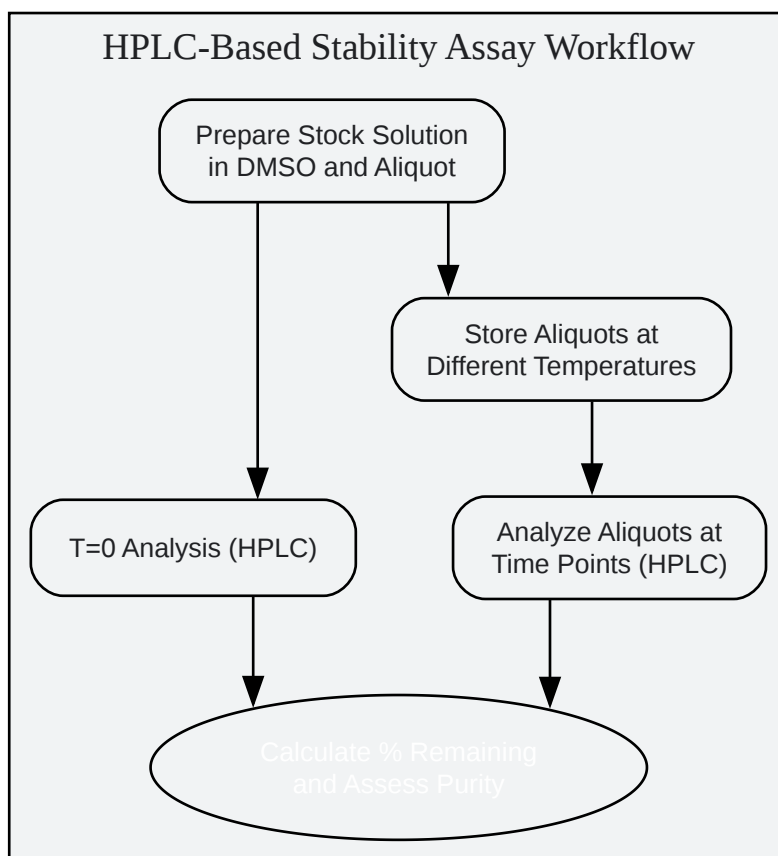
To achieve the maximum solubility of **NP-1815-PX** in DMSO, the following procedure is recommended:

- Weigh the desired amount of **NP-1815-PX** sodium into a suitable vial.
- Add the appropriate volume of fresh, anhydrous DMSO.
- Warm the vial to 37°C.
- Agitate the solution in an ultrasonic bath until the compound is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particulates.



Kinetic Solubility Assay Workflow





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References

- [1. pharmatutor.org \[pharmatutor.org\]](https://pharmatutor.org)
- [2. lup.lub.lu.se \[lup.lub.lu.se\]](https://lup.lub.lu.se)
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